

Application Notes and Protocols: Solvothermal Synthesis of Strontium Carbonate for Photocatalysis

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Compound of Interest

Compound Name: Strontium carbonate

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This document provides detailed application notes and experimental protocols for the solvothermal synthesis of **strontium carbonate** (SrCO_3) and its application in photocatalysis. The methodologies outlined are based on established research for the degradation of organic pollutants, such as methylene blue.

Introduction

Strontium carbonate, a material traditionally used in applications such as the manufacturing of fireworks and cathode-ray tubes, has emerged as a promising photocatalyst.^[1] Solvothermal synthesis offers a versatile method to produce crystalline SrCO_3 with tailored properties for enhanced photocatalytic activity.^{[1][2]} This approach allows for the control of particle size, morphology, and band gap energy, which are critical parameters for efficient photocatalysis.^{[1][3]} The photocatalytic process relies on the generation of electron-hole pairs in the semiconductor material upon light irradiation, leading to the formation of reactive oxygen species that can degrade organic pollutants.^[1]

Data Presentation

Table 1: Solvothermal Synthesis Parameters and Resulting SrCO_3 Properties

| Sr:EtOH Mole Ratio | Temperature (°C) | Time (h) | Crystalline Phase | Band Gap (eV) | Light Response |
|---------------------------------|------------------|-------------|--|------------------|-------------------|
| 1:13 | 100 | 2 | Mixed phases (SrCO ₃ and Sr(OH) ₂ ·xH ₂ O) | - | - |
| 1:18 | 100 | 2 | Single phase SrCO ₃ | 4.63 | UV |
| 1:23 | 100 | 2 | Single phase SrCO ₃ | 2.62 | Visible |
| 1:27 | 100 | 2 | Mixed phases (SrCO ₃ and Sr(OH) ₂ ·xH ₂ O) | - | - |
| 1:18/1:23 | 80 | 2 | Mixed phases | - | - |
| 1:18/1:23 | 150 | 2 | Mixed phases | - | - |
| 1:18/1:23 | 100 | 0.5, 1.0, 3 | Mixed phases | - | - |
| Commercial SrCO ₃ | - | - | - | 3.25 | UV |

Data compiled from a study by Lertjiraruj et al. (2023).[1]

Table 2: Photocatalytic Degradation of Methylene Blue (MB) using Synthesized SrCO₃

| Catalyst | Condition | Methylene Blue Removal Efficiency (%) |
|---|---------------------|---------------------------------------|
| 1:23 SrCO ₃ | Visible Light (3 h) | High |
| 1:23 SrCO ₃ | Dark (3 h) | Low |
| 1:23 SrCO ₃ + tert-BuOH (Radical Scavenger) | Visible Light (3 h) | 6.90 |
| 1:18 SrCO ₃ | Visible Light | Low |

The results indicate that the 1:23 SrCO₃ sample is an effective visible-light-responsive photocatalyst, and the degradation mechanism is primarily driven by hydroxyl radicals.^[1] The removal of methylene blue is attributed to the photocatalytic process rather than adsorption.^[1]

Experimental Protocols

Solvothermal Synthesis of Strontium Carbonate

This protocol is adapted from the procedure described by Lertjiraruj et al. (2023).^[1]

Materials:

- Strontium hydroxide octahydrate (Sr(OH)₂·8H₂O)
- Ethanol (EtOH)
- Deionized water
- Ultrasonic bath
- Autoclave
- Centrifuge
- Drying oven

Procedure:

- Prepare a suspension of 20 g of $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ in 100 mL of ethanol. This corresponds to specific Sr:EtOH mole ratios that can be adjusted (e.g., 1:18 or 1:23) to target different photocatalytic properties.[\[1\]](#)
- Sonicate the suspension in an ultrasonic bath for 20 minutes to ensure homogeneity.
- Transfer the suspension to a Teflon-lined stainless steel autoclave.
- Heat the autoclave to the desired temperature (e.g., 100 °C) and maintain it for a specific duration (e.g., 2 hours).[\[1\]](#) Note that temperatures of 80°C and 150°C, and times of 0.5, 1.0, and 3 hours resulted in mixed-phase products.[\[1\]](#)
- Allow the autoclave to cool down to room temperature naturally.
- Collect the precipitate by centrifugation.
- Wash the precipitate thoroughly with deionized water to remove any unreacted $\text{Sr}(\text{OH})_2 \cdot x\text{H}_2\text{O}$.
- Dry the final product in an oven at a suitable temperature (e.g., 60-80 °C) overnight.
- Store the dried SrCO_3 powder in a desiccator.

Photocatalytic Activity Evaluation

This protocol describes the evaluation of the photocatalytic activity of the synthesized SrCO_3 using the degradation of methylene blue (MB) as a model reaction under visible light irradiation.[\[1\]](#)

Materials:

- Synthesized SrCO_3 photocatalyst
- Methylene blue (MB)
- Deionized water
- Visible light source (e.g., halogen lamp)

- Magnetic stirrer
- Spectrophotometer
- tert-Butyl alcohol (tert-BuOH) (for radical scavenging experiment)

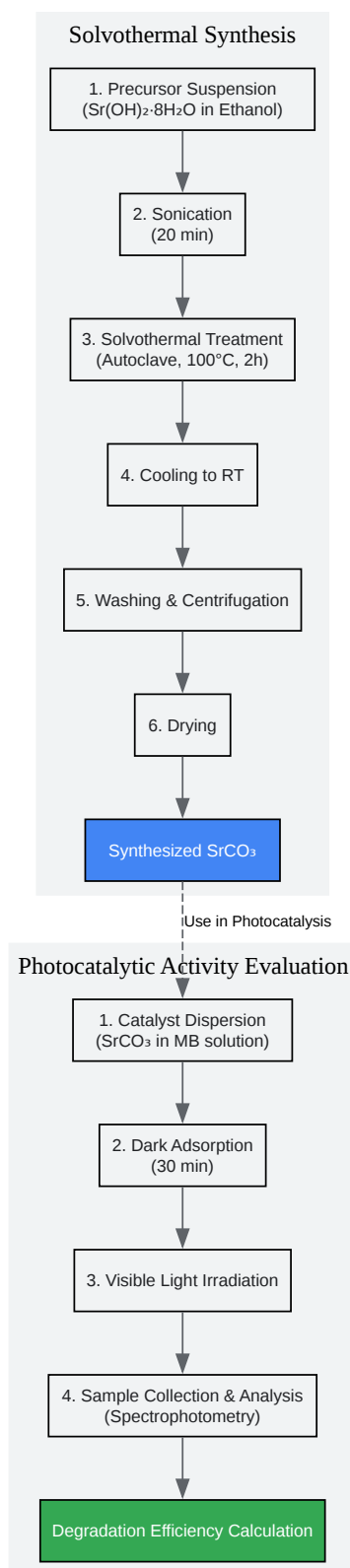
Procedure:

- Prepare a stock solution of methylene blue (e.g., 10 ppm) in deionized water.
- Disperse the synthesized SrCO_3 photocatalyst in the MB solution at a specific loading (e.g., $4.0 \text{ g} \cdot \text{L}^{-1}$).[\[1\]](#)
- Stir the suspension in the dark for a period (e.g., 30 minutes) to reach adsorption-desorption equilibrium.
- Irradiate the suspension with a visible light source while continuously stirring. Maintain a constant temperature (e.g., 30°C).[\[1\]](#)
- At regular time intervals, withdraw aliquots of the suspension.
- Centrifuge the aliquots to separate the photocatalyst particles.
- Measure the absorbance of the supernatant at the maximum absorption wavelength of MB (approximately 664 nm) using a spectrophotometer.
- Calculate the degradation efficiency using the formula: $\text{Degradation Efficiency (\%)} = [(C_0 - C_t) / C_0] \times 100$ where C_0 is the initial concentration of MB and C_t is the concentration at time t .
- Control Experiments:
 - Run the experiment in the dark to assess adsorption.
 - Run the experiment without the photocatalyst to assess photolysis.
- Radical Scavenging Experiment: To confirm the role of hydroxyl radicals, add a radical scavenger such as tert-butyl alcohol to the reaction mixture before irradiation and measure

the degradation efficiency.[1] A significant decrease in efficiency indicates that hydroxyl radicals are the primary active species.[1]

Visualizations

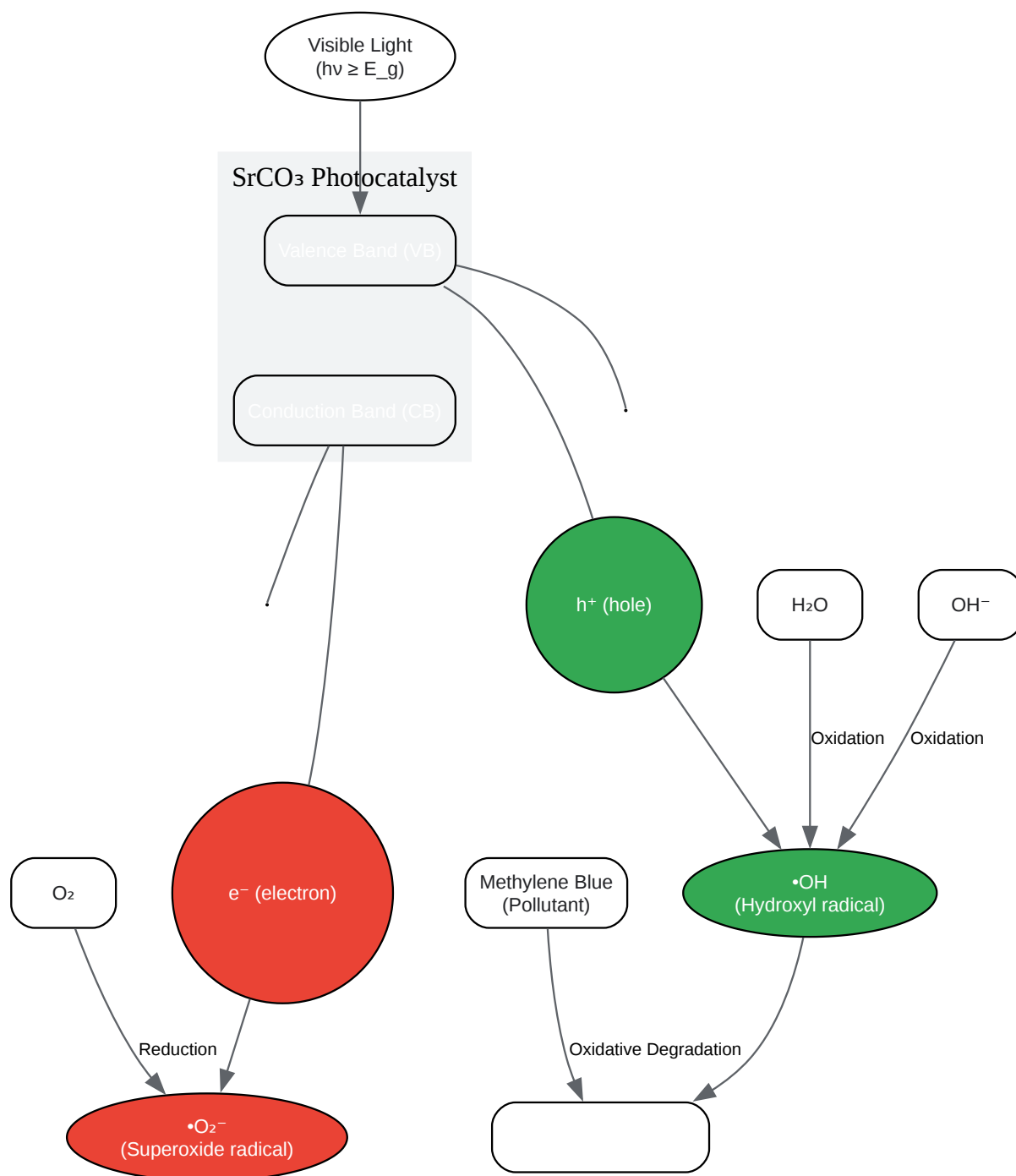
Experimental Workflow for Solvothermal Synthesis and Photocatalysis



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Caption: Workflow for SrCO_3 synthesis and photocatalytic testing.

Proposed Photocatalytic Degradation Mechanism of Methylene Blue



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